

# Personal protective equipment for handling Ethyl 2-(cyanomethyl)benzoate

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## Compound of Interest

Compound Name: **Ethyl 2-(cyanomethyl)benzoate**

Cat. No.: **B174670**

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## Essential Safety and Handling Guide for Ethyl 2-(cyanomethyl)benzoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-(cyanomethyl)benzoate** (CAS 19821-21-7) was not publicly available at the time of this writing. The following information is based on the safety data for a closely related analogue, **Methyl 2-(cyanomethyl)benzoate**, and should be used as a precautionary guide.<sup>[1]</sup> It is imperative to consult the official SDS from your supplier before handling **Ethyl 2-(cyanomethyl)benzoate**.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for researchers, scientists, and drug development professionals handling **Ethyl 2-(cyanomethyl)benzoate**.

## Hazard Summary

Based on its analogue, **Methyl 2-(cyanomethyl)benzoate**, **Ethyl 2-(cyanomethyl)benzoate** is anticipated to be toxic if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> It is also expected to cause skin and serious eye irritation.<sup>[1]</sup>

Signal Word: DANGER<sup>[1]</sup>

Hazard Statements:

- Toxic if swallowed.<sup>[1]</sup>

- Toxic in contact with skin.[\[1\]](#)
- Toxic if inhaled.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)

## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is crucial to ensure safety when handling this compound.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles and a face shield. <a href="#">[1]</a>
Skin Protection	Use impervious gloves (e.g., nitrile rubber) and wear protective clothing to prevent skin contact. <a href="#">[1]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or for spill response.
Body Protection	A lab coat or chemical-resistant apron should be worn.

## Handling and Storage

Proper handling and storage procedures are vital to minimize exposure and maintain the chemical's integrity.

### Handling:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)

- Work in a well-ventilated area, preferably in a chemical fume hood.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Use non-sparking tools and take precautionary measures against static discharges.[[2](#)]

Storage:

- Keep the container tightly closed.[[1](#)]
- Store in a cool, dry, and well-ventilated area.[[1](#)][[2](#)]
- Store locked up.[[1](#)]
- Keep away from heat, sparks, and open flames.[[2](#)]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a>

## Spill and Disposal Procedures

A clear plan for spill management and waste disposal is essential for laboratory safety and environmental protection.

### Spill Response:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully scoop up the absorbed material into a suitable, labeled container for disposal.

- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Personal Protection: Wear full PPE, including respiratory protection, during the entire cleanup process.

**Disposal:**

- Dispose of waste in accordance with all local, state, and federal regulations.[\[1\]](#)
- Do not allow the chemical to enter drains or waterways.[\[2\]](#)
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.  
[\[1\]](#)

## Chemical Spill Response Workflow

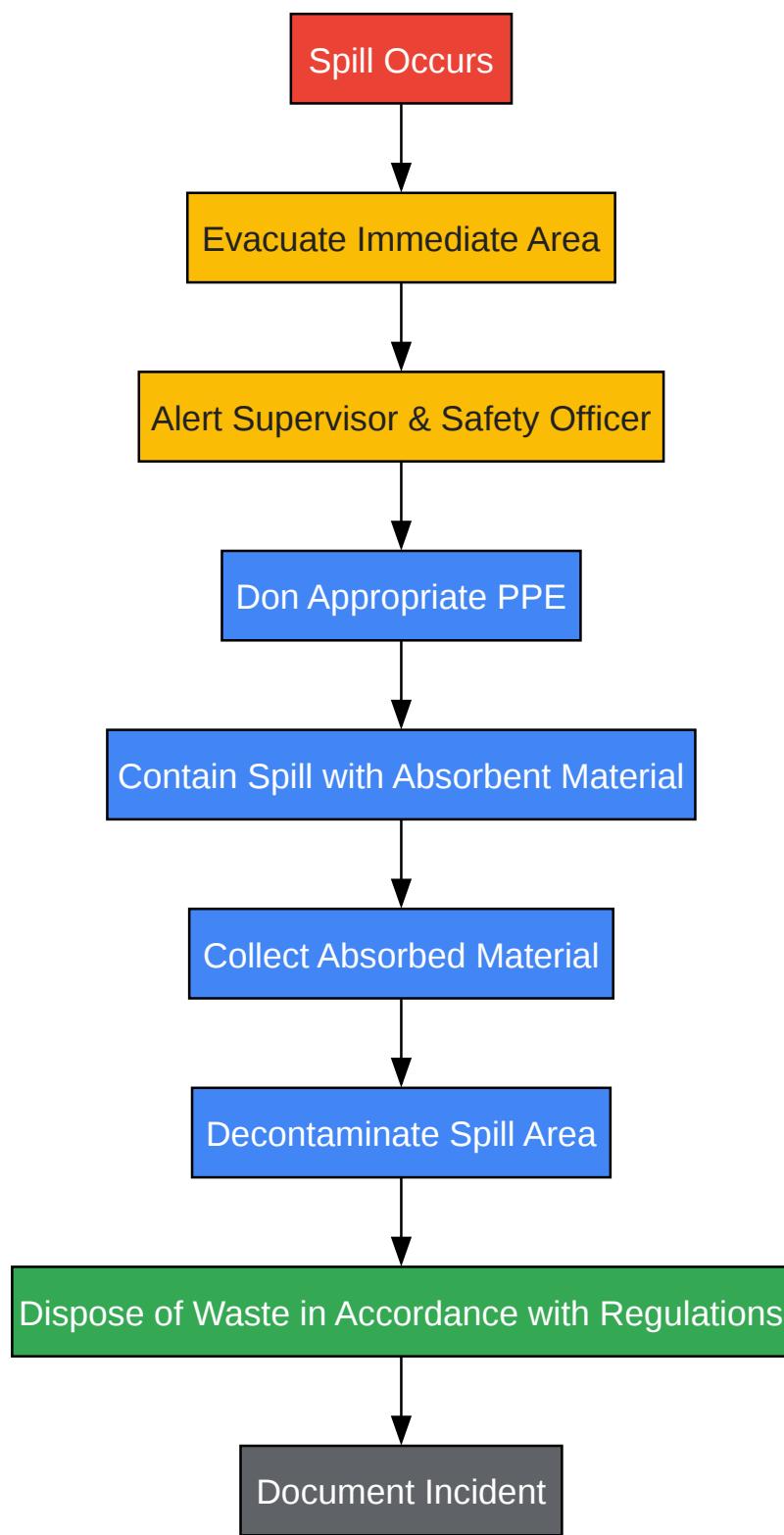


Diagram 1: Chemical Spill Response Workflow

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Caption: Workflow for safely managing a chemical spill.

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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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